

Technical Guide: Physicochemical Properties of (1H-indol-5-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1H-indol-5-yl)methanol

Cat. No.: B086272

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point and solubility of **(1H-indol-5-yl)methanol**, a key indole derivative. The information herein is intended to support research and development activities by providing essential physicochemical data and standardized experimental protocols.

Core Physicochemical Properties

(1H-indol-5-yl)methanol (CAS No: 1075-25-8) is a solid, organic compound with the molecular formula C_9H_9NO .^{[1][2]} Its properties are of significant interest in medicinal chemistry and materials science. A summary of its key quantitative data is presented below.

Property	Value	Source
Melting Point	66-70 °C	^{[1][2]}
Molecular Weight	147.17 g/mol	^{[1][3]}
Molecular Formula	C_9H_9NO	^{[1][2]}
XLogP3	0.96	^[2]
Predicted Boiling Point	360.6 ± 17.0 °C	^{[1][2]}
Predicted Density	1.272 ± 0.06 g/cm ³	^{[1][2]}

Solubility Profile

Specific quantitative solubility data for **(1H-indol-5-yl)methanol** is not readily available in the literature. However, the solubility of the parent compound, indole, provides some insight. Indole is sparingly soluble in water but highly soluble in methanol.^[4] The presence of the hydroxymethyl group on **(1H-indol-5-yl)methanol** is expected to increase its polarity and may enhance its aqueous solubility compared to indole. The predicted XLogP3 value of 0.96 suggests a degree of lipophilicity, indicating probable solubility in various organic solvents.^[2]

A systematic approach to determining the solubility of **(1H-indol-5-yl)methanol** in different solvents is outlined in the experimental protocols section.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting point and solubility of **(1H-indol-5-yl)methanol**.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid organic compound using a melting point apparatus.^{[5][6]} Pure substances typically exhibit a sharp melting point range of 0.5-1.0°C.^[6]

Apparatus and Materials:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)
- Capillary tubes (sealed at one end)
- **(1H-indol-5-yl)methanol**, finely powdered
- Spatula
- Mortar and pestle (if sample is not already powdered)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Ensure the **(1H-indol-5-yl)methanol** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystals in a mortar and pestle.
- **Packing the Capillary Tube:** Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 2-3 mm.
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Approximate Melting Point Determination:** If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/minute ramp rate) to get a preliminary value.^[7]
- **Accurate Melting Point Determination:**
 - Allow the apparatus to cool to at least 20°C below the approximate melting point.
 - Place a new capillary tube with the sample into the apparatus.
 - Set the heating rate to a slow ramp of 1-2 °C per minute.
 - Observe the sample closely through the viewing magnifier.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- **Repeat:** For accuracy, repeat the measurement at least twice with fresh samples. The results should be consistent.

Solubility Determination (Qualitative Analysis)

This protocol provides a systematic workflow to determine the solubility of **(1H-indol-5-yl)methanol** in various solvents, which can indicate the presence of certain functional groups.^{[8][9]}

Apparatus and Materials:

- Small test tubes
- Vortex mixer or stirring rods
- **(1H-indol-5-yl)methanol**
- Solvents: Deionized water, diethyl ether, 5% w/v Sodium Hydroxide (NaOH) solution, 5% w/v Sodium Bicarbonate (NaHCO₃) solution, 5% w/v Hydrochloric Acid (HCl) solution.

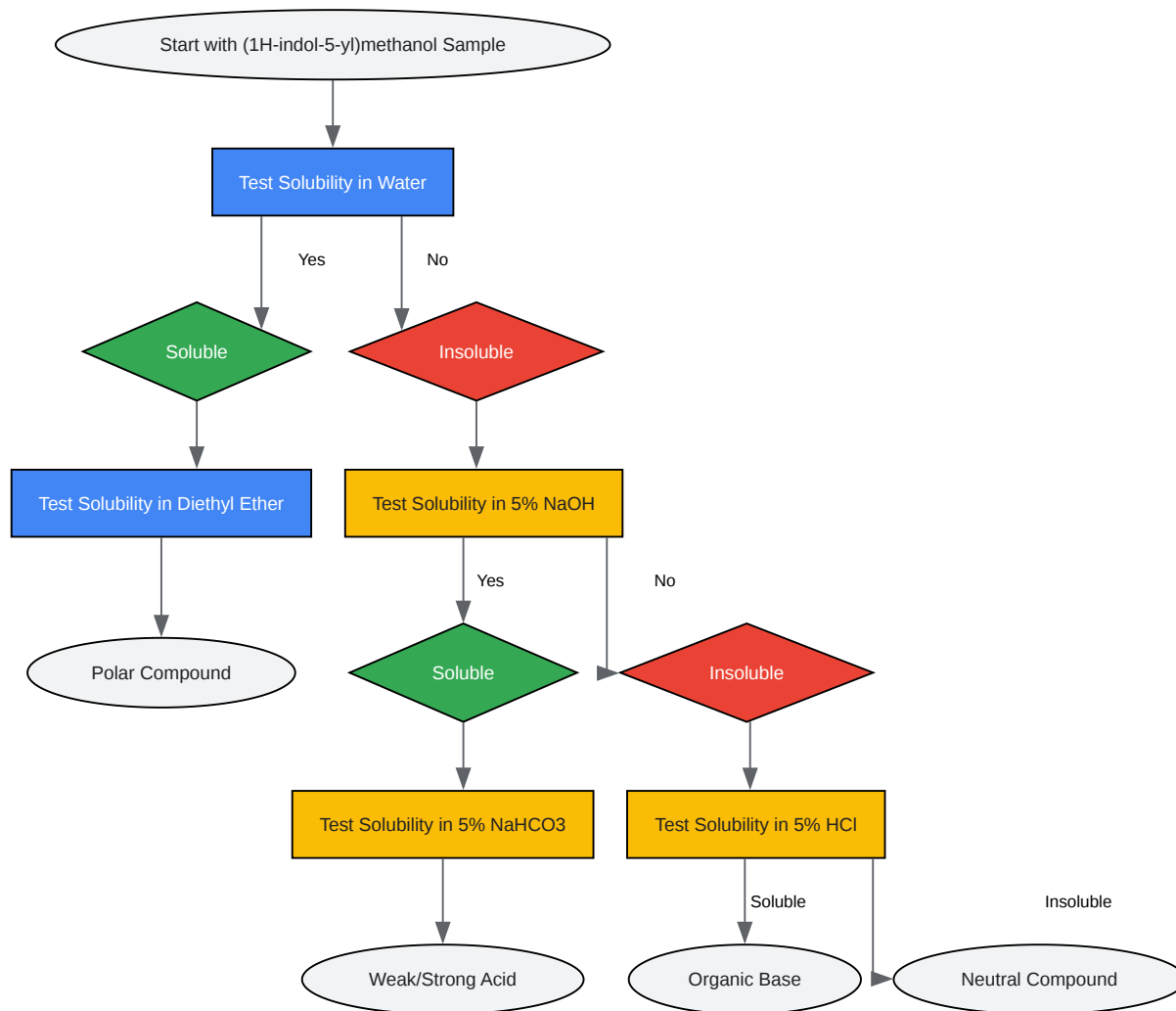
Procedure:

- Water Solubility:
 - Place approximately 25 mg of **(1H-indol-5-yl)methanol** into a small test tube.
 - Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition.
[8]
 - Observe if the compound dissolves completely. Record as "soluble" or "insoluble".
- Ether Solubility (if water-soluble):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of diethyl ether in portions, shaking after each addition.[8]
 - Record the solubility.
- 5% NaOH Solubility (if water-insoluble):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of 5% NaOH solution in portions, shaking after each addition.
 - If it dissolves, the compound is likely an organic acid.
- 5% NaHCO₃ Solubility (if NaOH soluble):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of 5% NaHCO₃ solution.

- Vigorous bubbling or dissolution indicates a strong organic acid. Lack of dissolution suggests a weak organic acid.[\[9\]](#)
- 5% HCl Solubility (if insoluble in water and NaOH):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of 5% HCl solution in portions, shaking after each addition.
 - If it dissolves, the compound is likely an organic base.[\[8\]](#)

Visualized Workflow

The following diagram illustrates the logical workflow for the qualitative solubility testing protocol.



[Click to download full resolution via product page](#)

Caption: Logical workflow for qualitative solubility analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. INDOLE-5-METHANOL | 1075-25-8 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. (1H-indol-5-yl)methanol | C₉H₉NO | CID 2773458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. On the positional and orientational order of water and methanol around indole: a study on the microscopic origin of solubility - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 5. westlab.com [westlab.com]
- 6. SSERC | Melting point determination [sserc.org.uk]
- 7. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (1H-indol-5-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086272#1h-indol-5-yl-methanol-melting-point-and-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com